

Disperbyk 160 Technical Support Center: Troubleshooting Viscosity Issues

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Compound of Interest

Compound Name: Disperbyk 160

Cat. No.: B1167488

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This technical support center provides guidance to researchers, scientists, and drug development professionals on addressing viscosity increase issues when using the wetting and dispersing additive, **Disperbyk 160**.

Troubleshooting Guide

An unexpected increase in viscosity after the addition of **Disperbyk 160** is an indication of an underlying formulation issue, as this additive is designed to reduce viscosity in solvent-borne systems.[1][2] The following table outlines potential causes and recommended actions to resolve viscosity-related problems.

Observation	Potential Cause	Recommended Solution
Immediate and significant viscosity increase upon addition	Incorrect Order of Addition: Adding Disperbyk 160 before the resin and solvents are adequately pre-mixed.	First, pre-mix the resin and solvents. Then, add Disperbyk 160 under agitation until uniformly dissolved before adding the pigments.[3]
Viscosity increase after pigment addition	Incompatibility with Pigment Surface Treatment: Some organic pigments have surface treatments that can negatively interact with the additive.[3]	Test the formulation with an untreated version of the same pigment to see if the issue persists.[3]
Interaction with Acidic Components: Cationic anchor groups in the additive may interact with acidic components in the formulation, such as acid catalysts in coil coatings.[4]	Consider using Disperbyk-170 or Disperbyk-174, which have a different adhesive group chemistry to avoid this interaction.[4]	
Dosage Outside Recommended Levels: The amount of additive required is highly dependent on the pigment's particle size and specific surface area.[3][4]	Determine the optimal dosage by conducting a ladder study in the laboratory.[3]	
Formation of seeds or gels	Localized High Concentration of Additive: This can occur if Disperbyk 160 is not properly diluted before being added to the resin.	To prevent seed formation, dilute Disperbyk 160 to 15% solids with a suitable solvent from the formulation before adding it to the resin.[3]
Gradual viscosity increase over time (poor storage stability)	Pigment Re-flocculation: Insufficient stabilization of the dispersed pigments can lead to a gradual increase in viscosity.	Ensure the correct dosage of Disperbyk 160 is used for adequate steric stabilization.[2] [5] Consider the use of anti-settling agents like BYK-410 or

BYK-430 in the grinding
phase.[\[6\]](#)

Experimental Protocols

1. Determining Optimal Additive Dosage (Ladder Study)

- Objective: To identify the optimal concentration of **Disperbyk 160** that provides the lowest viscosity for a given pigment and resin system.
- Methodology:
 - Prepare a series of identical millbase formulations.
 - Vary the concentration of **Disperbyk 160** in each formulation in incremental steps (e.g., 0.5%, 1.0%, 1.5%, 2.0%, etc., based on pigment weight). Recommended starting dosage ranges can be found in the product's technical data sheet.[\[7\]](#)[\[8\]](#)
 - Disperse the pigment in each formulation under identical conditions (e.g., same mixing speed and time).
 - Measure the viscosity of each sample using a rotational viscometer at a constant temperature.
 - Plot a graph of viscosity versus additive concentration to determine the concentration that results in the minimum viscosity.

2. Viscosity Measurement Protocol

- Objective: To obtain consistent and comparable viscosity readings.
- Methodology:
 - Ensure the sample is homogeneous and at a constant, specified temperature before measurement.

- Use a calibrated rotational viscometer with a spindle appropriate for the expected viscosity range.
- Record the viscosity at a specified shear rate or a series of shear rates to characterize the flow behavior (e.g., Newtonian, shear-thinning).
- Allow the reading to stabilize before recording the value.
- Clean the spindle and sample container thoroughly between measurements.

Frequently Asked Questions (FAQs)

Q1: Why is the viscosity of my formulation increasing after adding **Disperbyk 160**, which is supposed to be a dispersing agent that reduces viscosity?

A1: **Disperbyk 160** is a high molecular weight block copolymer that works by providing steric stabilization to pigment particles, which prevents flocculation and reduces viscosity.[2][5] An increase in viscosity suggests an adverse interaction within your system. Common causes include incorrect order of addition, incompatibility with pigment surface treatments, or interaction with acidic components in your formulation.[3][4] It is recommended to first pre-mix your resin and solvents, then add the **Disperbyk 160**, and finally add the pigment.[3]

Q2: I'm observing the formation of small gels or seeds in my millbase. What could be the cause?

A2: Seed formation can occur if **Disperbyk 160** is not sufficiently diluted before being incorporated into the resin. To avoid this, it is recommended to dilute the additive to 15% solids using a solvent from your formulation before adding it to the millbase.[3]

Q3: Can the type of pigment I'm using affect the performance of **Disperbyk 160**?

A3: Yes, the type of pigment and its surface treatment can significantly influence the effectiveness of **Disperbyk 160**. [3] Organic pigments, in particular, may have surface treatments that can negatively interact with the additive.[3] Additionally, the required dosage of **Disperbyk 160** varies depending on the pigment's specific surface area. For instance, carbon blacks require a much higher dosage (70-140%) compared to titanium dioxides (5-6%).[7][8]

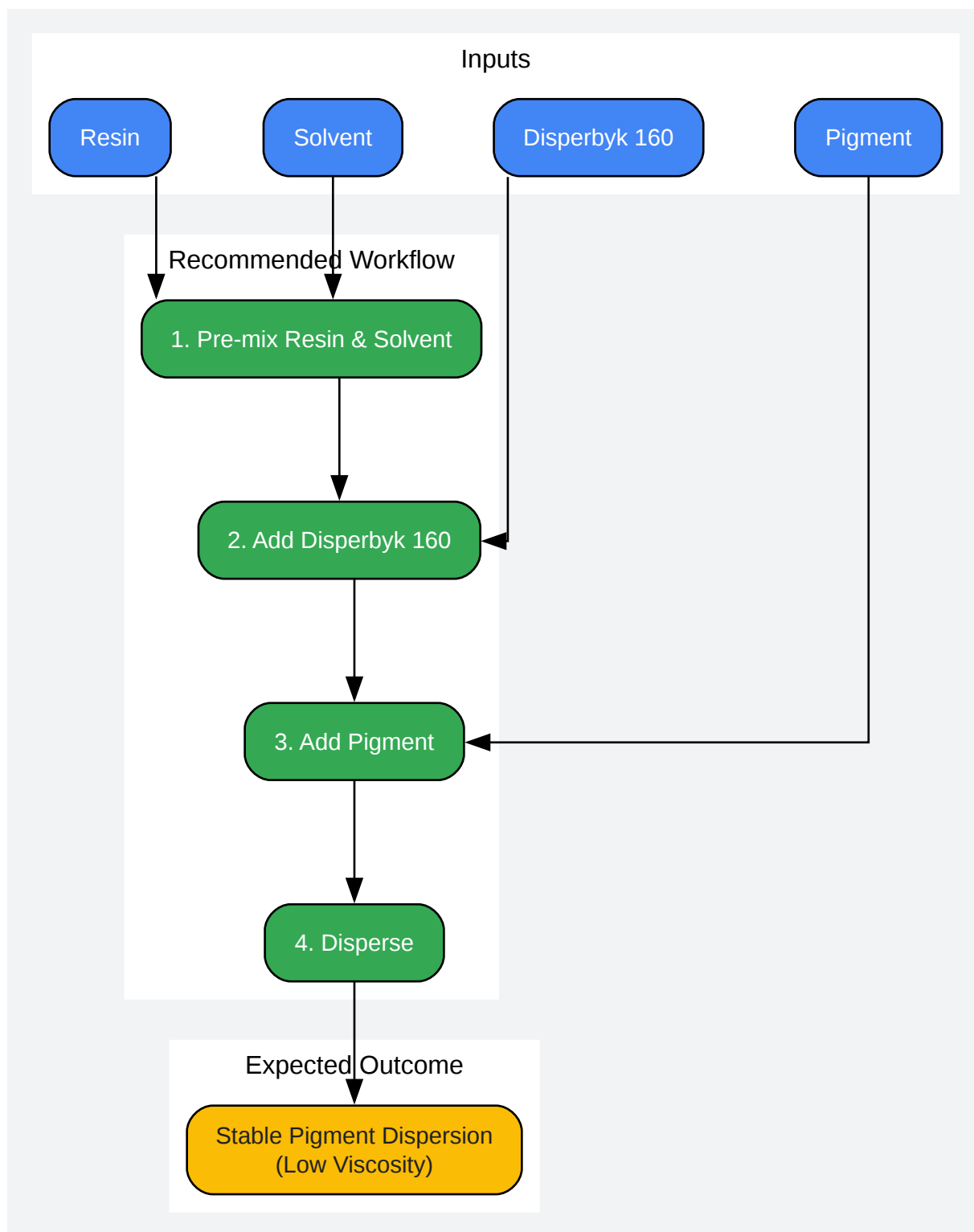
Q4: My system contains an acid catalyst. Could this be the source of the viscosity increase?

A4: It is possible. **Disperbyk 160** contains cationic anchor groups that can interact with acidic components, such as acid catalysts. This interaction can lead to an increase in viscosity. For systems containing acid catalysts, it may be beneficial to evaluate additives from the Disperbyk-170 family, which utilize a different chemistry for their pigment-affinic groups.^[4]

Q5: How do I determine the correct amount of **Disperbyk 160** to use in my formulation?

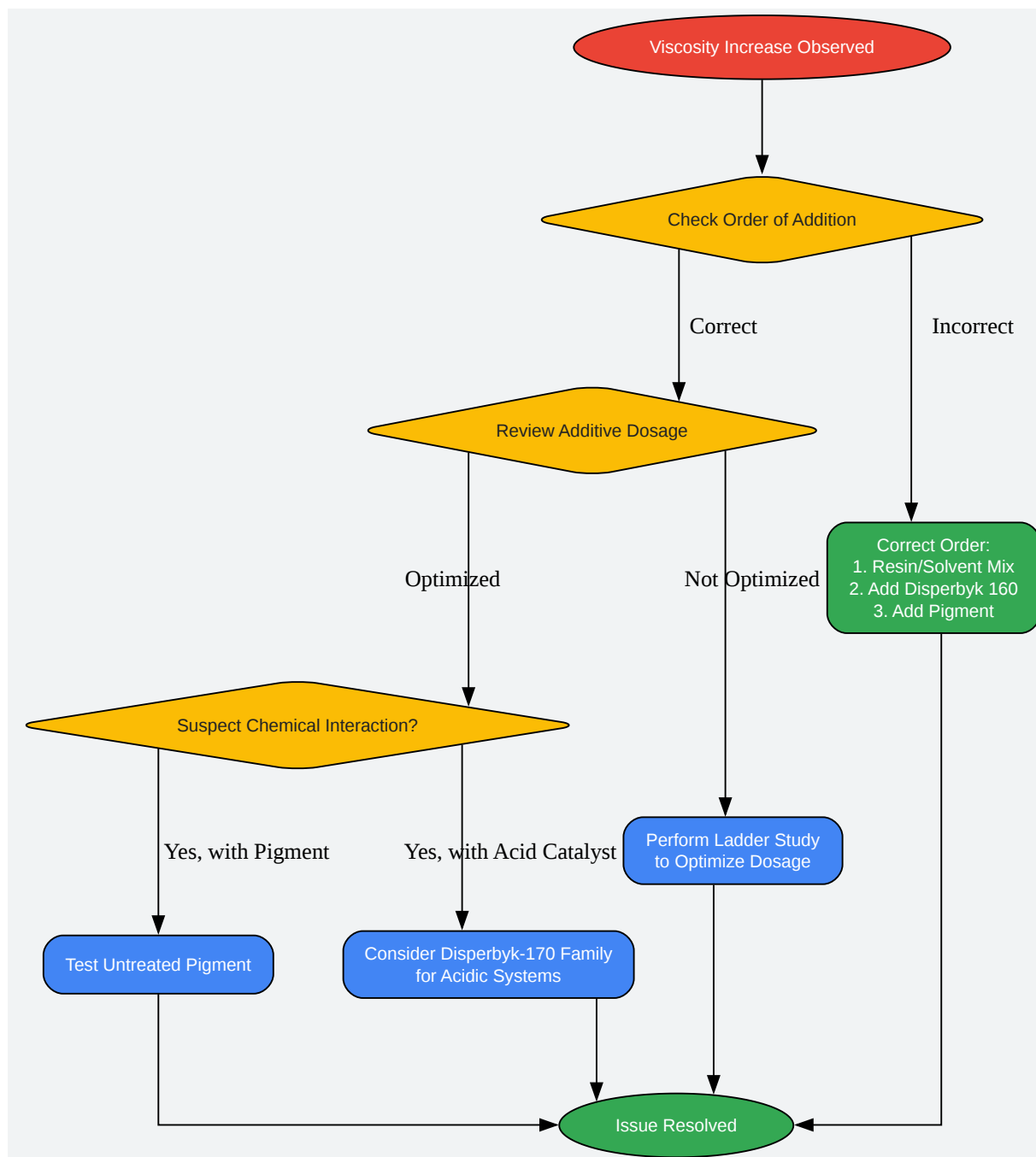
A5: The optimal dosage is dependent on your specific system, particularly the pigment being used. It is best determined experimentally by conducting a ladder study where you systematically vary the concentration of the additive and measure the resulting viscosity.^[3] The technical data sheet provides recommended starting ranges for different pigment types.^[7]

Visualizations



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Caption: Recommended experimental workflow for incorporating **Disperbyk 160**.



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Caption: Troubleshooting flowchart for viscosity increase issues.

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